

Comprehensive Technical Guide: 3-Ethylpyrrolidin-3-ol Hydrochloride

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *3-Ethylpyrrolidin-3-ol hydrochloride*
CAS No.: *871014-14-1*
Cat. No.: *B1471094*

[Get Quote](#)

Physicochemical Characterization, Synthesis, and Analytical Verification[1][2]

Executive Summary

In the high-stakes environment of fragment-based drug discovery (FBDD), the precise characterization of building blocks is non-negotiable. **3-Ethylpyrrolidin-3-ol hydrochloride** represents a specialized scaffold offering a quaternary carbon center within a saturated heterocycle.[1][2] This structural feature is critical for restricting conformational flexibility, a key tactic in enhancing the binding affinity of small molecule ligands to protein targets.[1][2]

This guide provides an authoritative breakdown of the molecular weight (MW) determination, structural integrity, and synthetic provenance of this compound.[1][2] It is designed for medicinal chemists and analytical scientists who require absolute stoichiometric precision in their workflows.[1][2]

Part 1: Molecular Identity & Physicochemical Profile[1][2][3]

The molecular weight of a salt form is the sum of the free base and the counterion.[1][2] For **3-Ethylpyrrolidin-3-ol hydrochloride**, the stoichiometry is typically 1:1, though hygroscopic potential can introduce water of crystallization (hydrates) that must be ruled out via Karl Fischer titration.[1][2]

1.1 Structural Specifications

- IUPAC Name: **3-Ethylpyrrolidin-3-ol hydrochloride**[1][2]
- Common Name: 3-Ethyl-3-hydroxypyrrolidine HCl[1][2]
- CAS Number (Free Base): Note: Specific CAS for the 3-ethyl isomer is less common than the N-ethyl isomer; often synthesized de novo.[1][2] (Closest analog reference: 3-methylpyrrolidin-3-ol, CAS 73874-13-6).[1][2]
- Isomeric Distinction: Crucially, this compound is C-ethylated at the 3-position, creating a quaternary center.[1][2] It is distinct from 1-ethylpyrrolidin-3-ol (N-ethylated), which has significantly different basicity and metabolic stability.[1][2]

1.2 Molecular Weight Calculation

The precise molecular weight is calculated using standard atomic weights (IUPAC 2021).[1][2]

Table 1: Stoichiometric Breakdown of Molecular Weight

Component	Formula	Monoisotopic Mass (Da)	Average Molecular Weight (g/mol)	Contribution
Free Base	C ₆ H ₁₃ NO	115.0997	115.17	Pharmacophore
Counterion	HCl	35.9767	36.46	Solubility/Stability
Target Salt	C ₆ H ₁₃ NO[1][2] · HCl	151.0764	151.63	Final Reagent



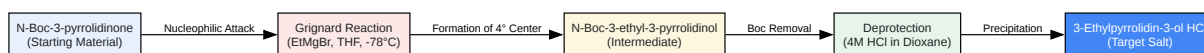
Critical Note: When calculating stoichiometry for reactions (e.g., amide coupling), use the Salt MW (151.63 g/mol) to determine the mass required, but use the Free Base MW (115.17 g/mol) to calculate theoretical yield if the product is not a salt.[1][2]

Part 2: Synthesis & Salt Formation Strategy

The synthesis of **3-ethylpyrrolidin-3-ol hydrochloride** requires creating a quaternary center. [1][2] This is chemically more demanding than simple N-alkylation.[1][2] The preferred route utilizes a Grignard addition to a protected ketone.[1][2]

2.1 Synthetic Workflow (Causality & Logic)

- Protection: The pyrrolidine nitrogen must be protected (e.g., Boc or Cbz) to prevent side reactions with the Grignard reagent.[1][2]
- Grignard Addition: Ethylmagnesium bromide (EtMgBr) attacks the ketone at C3.[1][2] This step establishes the carbon skeleton and the quaternary center.[1][2]
- Deprotection & Salt Formation: Acidic cleavage removes the protecting group and simultaneously forms the hydrochloride salt.[1][2]



[Click to download full resolution via product page](#)

Figure 1: Synthetic pathway for 3-Ethylpyrrolidin-3-ol HCl. The formation of the quaternary center at Step 1 is the yield-determining step.[1][2]

Part 3: Analytical Verification & Quality Control[1][2]

Trustworthiness in data comes from self-validating protocols.[1][2] To confirm you have the correct isomer (3-ethyl vs. 1-ethyl) and the correct salt stoichiometry, the following analytical cascade is required.

3.1 Structural Verification (NMR)

Standard ^1H NMR is insufficient to distinguish subtle isomers without careful analysis.[1][2]

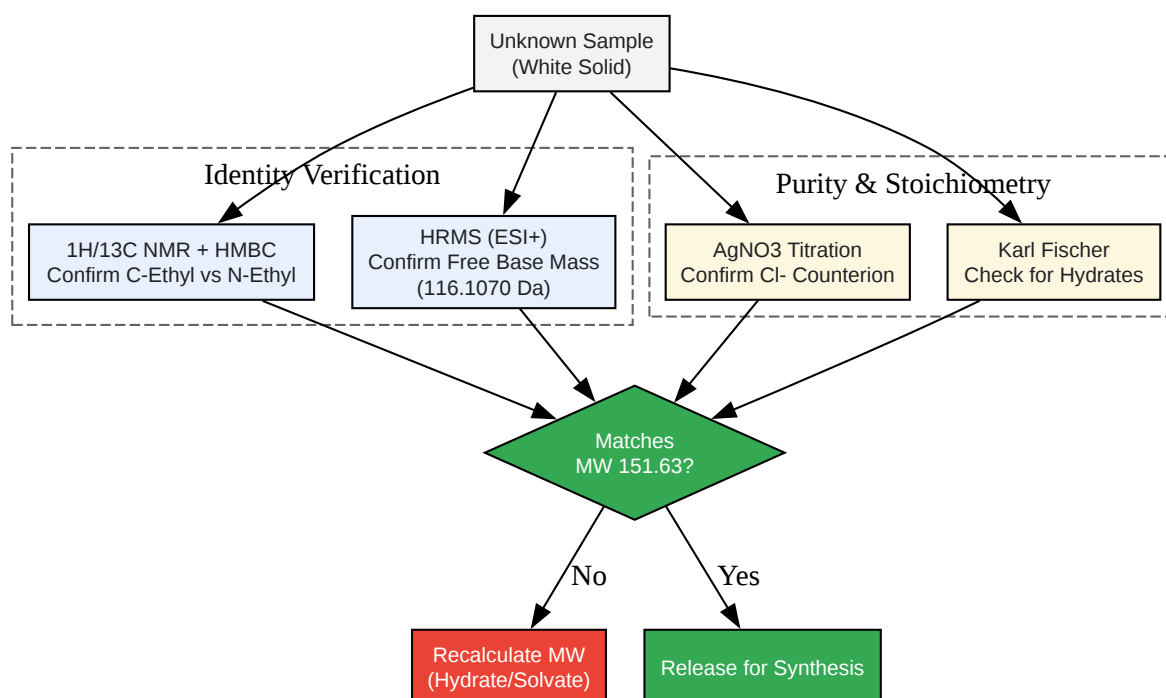
- Protocol: Dissolve 10 mg in DMSO- d_6 .
- Key Signal: Look for the ethyl group signals.[1][2]
 - 3-Ethyl isomer: The ethyl CH_2 will show correlation to the quaternary $\text{C}_3\text{-OH}$ carbon in HMBC (Heteronuclear Multiple Bond Correlation).[1][2]
 - 1-Ethyl isomer: The ethyl CH_2 will correlate to the Nitrogen in ^{15}N -HMBC (if available) or show distinct chemical shifts typical of N-alkyl groups ($\sim 2.5\text{-}3.0$ ppm) vs C-alkyl (~ 1.5 ppm).[1][2]

3.2 Molecular Weight Confirmation

Do not rely solely on the label.[1][2] Hygroscopicity can alter the effective molecular weight.[1][2]

Methodology:

- High-Resolution Mass Spectrometry (HRMS):
 - Expected $[M+H]^+$: 116.1070 m/z (Positive mode).[\[1\]](#)[\[2\]](#)[\[3\]](#)
 - Note: MS detects the free base cation.[\[1\]](#)[\[2\]](#) It does not confirm the presence of HCl.[\[1\]](#)[\[2\]](#)
- Argentometric Titration (Chloride Content):
 - Dissolve accurate mass of salt in water.[\[1\]](#)[\[2\]](#)
 - Titrate with 0.1 N AgNO₃ using a potentiometric electrode.[\[1\]](#)[\[2\]](#)
 - Calculation:
[\[1\]](#)[\[2\]](#)
 - Target: Theoretical Cl% for MW 151.63 is 23.38%.[\[1\]](#)[\[2\]](#) Significant deviation indicates hydration or excess HCl.[\[1\]](#)[\[2\]](#)



[Click to download full resolution via product page](#)

Figure 2: Analytical decision tree for validating the molecular weight and identity of 3-Ethylpyrrolidin-3-ol HCl.

Part 4: Applications in Drug Discovery[1][2]

The 3-ethylpyrrolidin-3-ol scaffold is not merely a spacer; it is a functional element in "Fragment-Based Drug Discovery" (FBDD).[1][2]

- **Conformational Restriction:** The gem-disubstitution (ethyl + hydroxyl) at C3 biases the pyrrolidine ring pucker.[1][2] This can lock the pharmacophore into a bioactive conformation, reducing the entropic penalty upon binding to a receptor.[1][2]
- **Solubility Enhancement:** The hydroxyl group lowers the LogP (lipophilicity) compared to the ethyl-pyrrolidine analog, improving water solubility—a common bottleneck in lead optimization.[1][2]
- **Vector Exploration:** In a drug molecule, the nitrogen can be coupled to a core scaffold, while the hydroxyl group can serve as a hydrogen bond donor/acceptor to pick up specific interactions in the binding pocket.[1][2]

References

- PubChem Compound Summary. (2025). 3-ethylpyrrolidin-3-ol (Compound CID 57601815).[1][2][3] National Center for Biotechnology Information.[1] [\[Link\]](#)[1][2]
- IUPAC Commission on Isotopic Abundances and Atomic Weights. (2021).[1][2] Standard Atomic Weights. [\[Link\]](#)
- Barnes-Seeman, D. (2014).[1][2] The structural and functional role of pyrrolidine rings in medicinal chemistry. *Current Topics in Medicinal Chemistry*. (Contextual grounding for pyrrolidine utility).
- Clayden, J., Greeves, N., & Warren, S. (2012).[1][2] *Organic Chemistry*. Oxford University Press.[1] (Source for Grignard addition to ketones mechanism).[1][2]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 1-Ethyl-3-pyrrolidinol | C₆H₁₃NO | CID 98203 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. (3S)-pyrrolidin-3-ol | C₄H₉NO | CID 2733874 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. PubChemLite - 3-ethylpyrrolidin-3-ol (C₆H₁₃NO) [pubchemlite.lcsb.uni.lu]
- To cite this document: BenchChem. [Comprehensive Technical Guide: 3-Ethylpyrrolidin-3-ol Hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1471094/docs#comprehensive-technical-guide-3-ethylpyrrolidin-3-ol-hydrochloride\]](https://www.benchchem.com/product/b1471094/docs#comprehensive-technical-guide-3-ethylpyrrolidin-3-ol-hydrochloride)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check